

Technical Support Center: bis(2-hydroxyethyl)-dimethylazanium chloride

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Compound of Interest

Compound Name:	<i>bis(2-hydroxyethyl)-dimethylazanium chloride</i>
Cat. No.:	B1329938

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Welcome to the technical support center for **bis(2-hydroxyethyl)-dimethylazanium chloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective handling and use of this compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **bis(2-hydroxyethyl)-dimethylazanium chloride** and what are its common applications?

Bis(2-hydroxyethyl)-dimethylazanium chloride, a quaternary ammonium compound, is a white crystalline powder. Due to its chemical structure, it is categorized as a cationic surfactant. [1][2][3] Quaternary ammonium compounds are utilized in a variety of applications, including as antiseptics, disinfectants, and as components in pharmaceutical formulations.[1][2][4]

Q2: What is the expected solubility of **bis(2-hydroxyethyl)-dimethylazanium chloride**?

While specific quantitative solubility data for **bis(2-hydroxyethyl)-dimethylazanium chloride** is not readily available in published literature, it is generally known to be soluble in water.[3] As a quaternary ammonium salt, it is also expected to be miscible with lower alcohols such as methanol and ethanol.[1] Its solubility in other organic solvents like DMSO may vary.

Q3: The compound appears clumpy or has absorbed moisture. Can I still use it?

Bis(2-hydroxyethyl)-dimethylazanium chloride is potentially hygroscopic, meaning it can absorb moisture from the atmosphere. This can lead to clumping. For non-quantitative applications, the material may still be usable. However, for experiments requiring precise concentrations, the absorbed water will affect the accuracy of weighing. It is recommended to use a fresh, unopened container or to dry the compound under vacuum if its stability under such conditions is known. Always store the compound in a tightly sealed container in a dry environment.

Q4: I am observing incomplete dissolution of the compound in water. What could be the cause?

Incomplete dissolution can arise from several factors:

- Concentration: You may be attempting to prepare a supersaturated solution. Without established solubility limits, it is advisable to start with lower concentrations and incrementally increase until the desired concentration is achieved or solubility limits are reached.
- Temperature: The dissolution of most salts is an endothermic process, meaning solubility increases with temperature. Gentle warming and stirring can aid dissolution.
- pH of the solvent: While quaternary ammonium cations are permanently charged and less affected by pH than other amines, the overall ionic strength and pH of the solution can sometimes influence the solubility of salts.[\[2\]](#)
- Purity of the compound: Impurities in the compound or the solvent can affect solubility.

Troubleshooting Guide

This guide provides a systematic approach to resolving common issues encountered with the solubility of **bis(2-hydroxyethyl)-dimethylazanium chloride**.

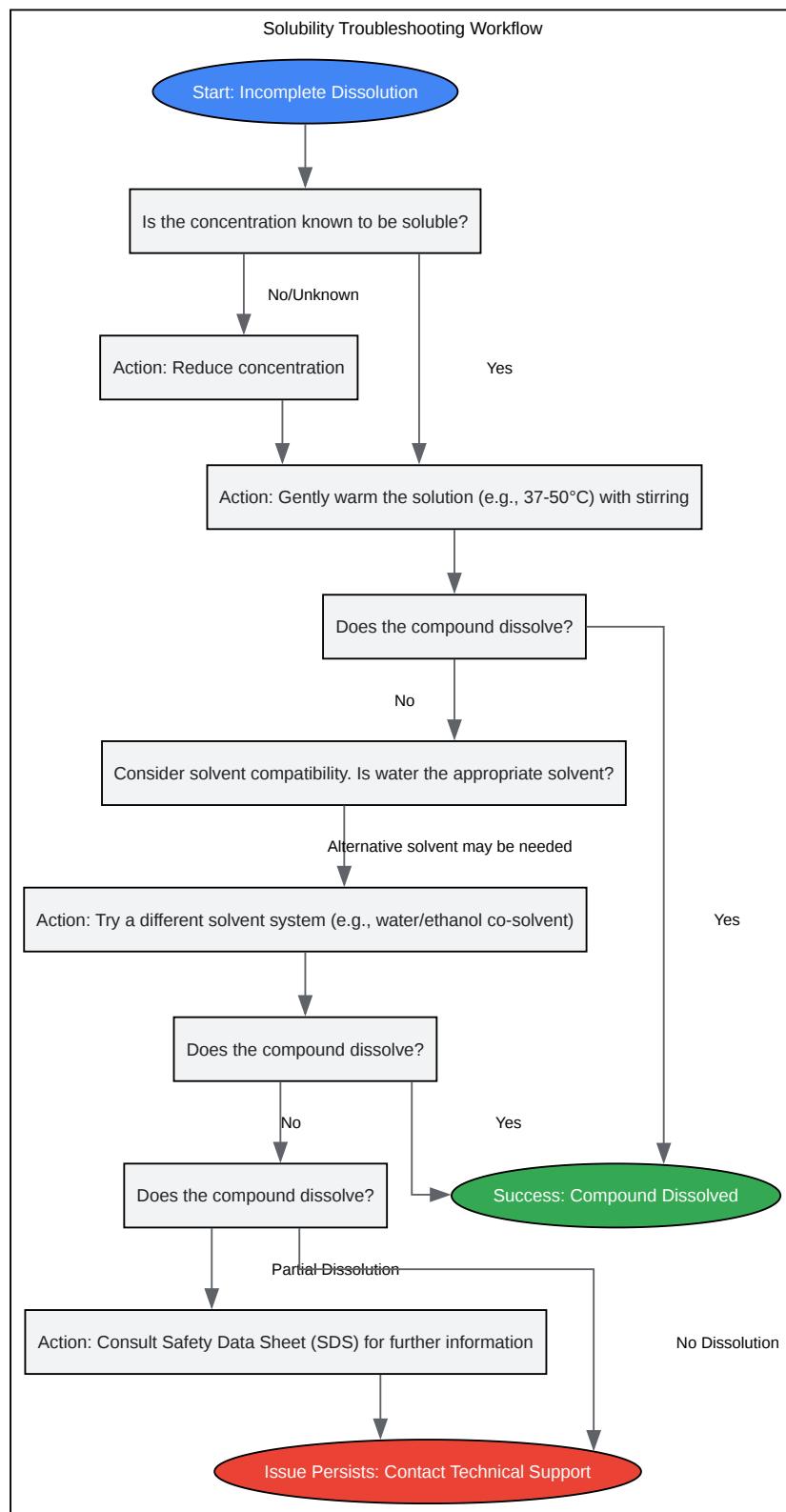
Issue 1: Difficulty Dissolving the Compound in Aqueous Solutions

Symptoms:

- Visible solid particles remain after vigorous stirring or vortexing.

- The solution appears cloudy or hazy.

Troubleshooting Workflow:



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References

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